

Strategic Sourcing & Synthesis Guide: 2-Chloro-N-methyl-6-nitrobenzylamine

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Compound of Interest

Compound Name: 2-Chloro-N-methyl-6-nitrobenzylamine

CAS No.: 94108-15-3

Cat. No.: B12669550

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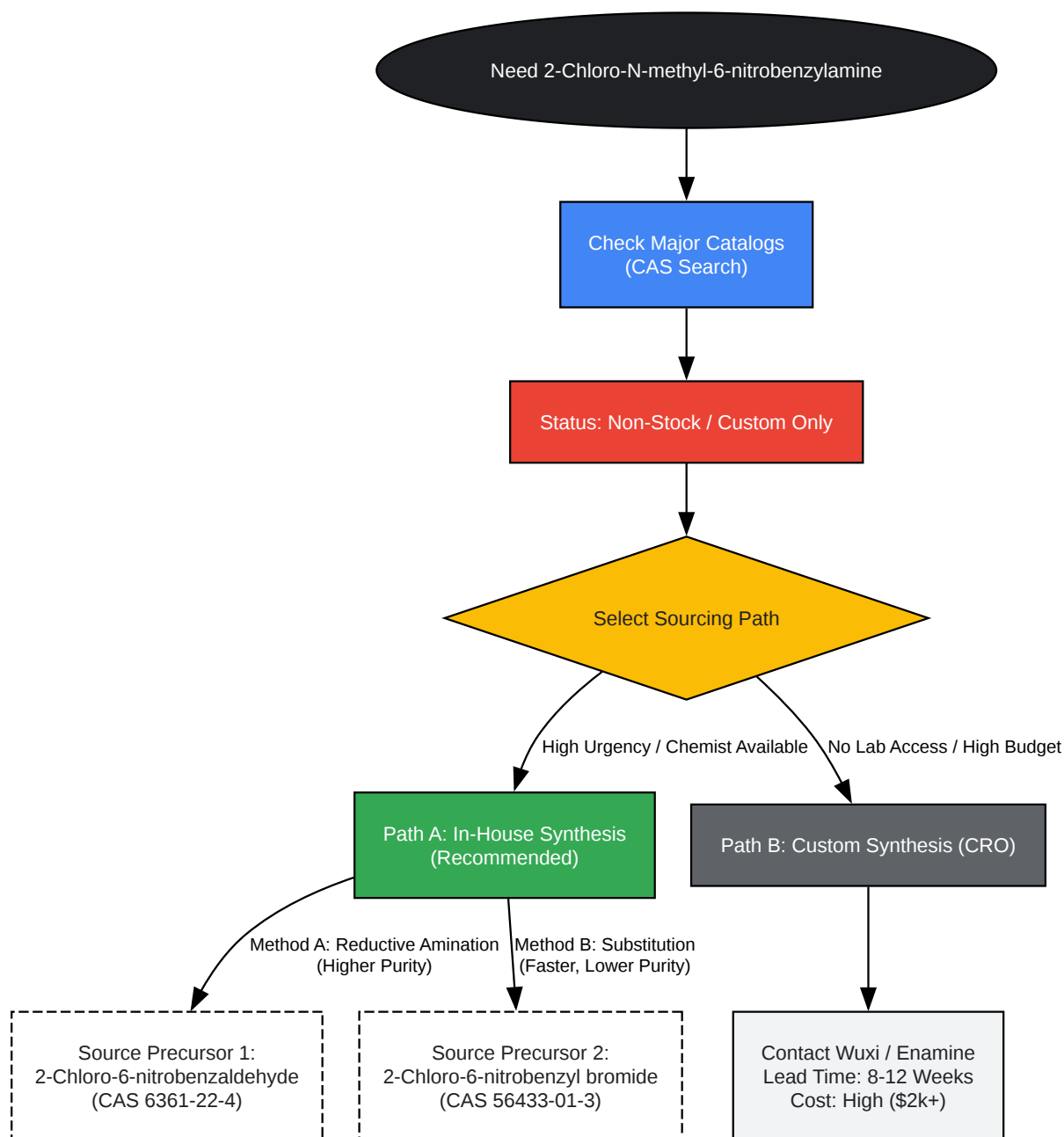
Part 1: Executive Sourcing Strategy (The "Buy" Directive)

Current Market Status: **2-Chloro-N-methyl-6-nitrobenzylamine** (Secondary Amine) is currently classified as a Non-Catalog / Make-on-Demand item by major global distributors (Sigma-Aldrich, MolPort, eMolecules). Direct stock availability is negligible due to its specific nature as a highly functionalized intermediate, often unstable over long-term storage compared to its precursors.

The Strategic Solution: Do not attempt to source the final amine directly unless lead times of 8-12 weeks (Custom Synthesis) are acceptable. Instead, the optimal strategy is to source the stable precursor and perform a validated 1-step conversion in-house.

Decision Matrix: Make vs. Buy

The following decision tree outlines the most efficient path to acquiring the target compound based on your laboratory's capabilities.



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Figure 1: Strategic sourcing decision tree for **2-Chloro-N-methyl-6-nitrobenzylamine**.

Part 2: Precursor Sourcing (The "Where to Buy")

The most reliable route is to purchase 2-Chloro-6-nitrobenzaldehyde (CAS 6361-22-4). It is stable, widely available, and avoids the lachrymatory hazards of the benzyl bromide alternative.

Primary Target: 2-Chloro-6-nitrobenzaldehyde

CAS: 6361-22-4 Purity Required: $\geq 97\%$ (HPLC) Typical Cost: \$50 - \$150 / 5g

Supplier Tier	Vendor Name	Reliability	Typical Lead Time	Notes
Tier 1 (Global)	Thermo Scientific (Alfa Aesar)	High	2-5 Days	Catalog #14775. Consistent stock in EU/US.
Tier 1 (Global)	Sigma-Aldrich	High	2-5 Days	Often listed under "Rare Chemicals" or "AldrichCPR".
Tier 2 (Bulk)	BLD Pharm	Medium	1-2 Weeks	Good for >100g orders. Catalog #BD16643.
Tier 2 (Aggregator)	Combi-Blocks	High	3-7 Days	Excellent price-per-gram. Catalog #QA-4552.

Secondary Target: 2-Chloro-6-nitrobenzyl bromide

CAS: 56433-01-3 Warning: Potent lachrymator (tear gas effect). Handle with extreme caution.

Supplier Tier	Vendor Name	Reliability	Typical Lead Time	Notes
Tier 2	Nanjing Fred Tech	Medium	2-3 Weeks	Primary source for bulk bromide.
Tier 2	Oakwood Chemical	High	3-5 Days	US-based stock often available.

Part 3: Technical Synthesis Guide (The "Make")

Since you likely must synthesize this, the following protocols are designed for high-fidelity replication in a standard medicinal chemistry lab.

Method A: Reductive Amination (Recommended)

Mechanism: Formation of imine followed by in-situ reduction. Why this route? The 2,6-disubstitution pattern creates steric hindrance. Reductive amination allows the imine to form reversibly before "locking it in" with the hydride, preventing over-alkylation (formation of the tertiary amine) which is a common failure mode in Method B.

Reagents:

- 2-Chloro-6-nitrobenzaldehyde (1.0 eq)
- Methylamine (2.0M in THF or MeOH) (1.5 - 2.0 eq)
- Sodium Triacetoxyborohydride (STAB) (1.5 eq) or NaBH₄ (cheaper, less selective)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- Acetic Acid (catalytic, 1-2 drops)

Protocol:

- Imine Formation: In a dry flask, dissolve 2-Chloro-6-nitrobenzaldehyde (1.0 eq) in DCE (0.1 M concentration).

- Add Methylamine solution (1.5 eq). If using $\text{NaBH}(\text{OAc})_3$, add 1-2 drops of glacial acetic acid to catalyze imine formation.
- Stir at Room Temperature (RT) for 2–4 hours. Critical Step: Monitor by LCMS for disappearance of aldehyde (m/z 186) and appearance of imine (m/z ~199).
- Reduction: Cool to 0°C . Add Sodium Triacetoxyborohydride (1.5 eq) portion-wise.
- Warm to RT and stir overnight (12h).
- Workup: Quench with sat. NaHCO_3 . Extract with DCM (3x). Wash organics with Brine.^[1] Dry over Na_2SO_4 .^[1]
- Purification: Flash chromatography (DCM:MeOH 95:5 + 1% NH_4OH). The secondary amine is polar; the NH_4OH prevents streaking.

Method B: Nucleophilic Substitution (Alternative)

Mechanism: $\text{S}_\text{N}2$ attack of methylamine on the benzylic halide. Risk: High risk of double alkylation (formation of the tertiary amine dimer).

Protocol:

- Dissolve Methylamine (5.0 eq - Excess is crucial) in THF at 0°C .
- Dropwise add a solution of 2-Chloro-6-nitrobenzyl bromide (1.0 eq) in THF over 30 minutes.
- Stir at 0°C for 1 hour, then RT for 2 hours.
- Workup: Concentrate to remove excess methylamine (volatile). Partition residue between EtOAc and Water.

Part 4: Quality Control & Validation

To ensure the integrity of your research, the synthesized material must pass the following QC checkpoints.

^1H NMR Validation (Predicted)

The 2,6-substitution pattern creates a distinct splitting pattern.

- Aromatic Region: Look for the triplet (t) at ~7.5 ppm (H-4) and two doublets (d) at ~7.7-7.9 ppm (H-3, H-5).
- Benzylic Protons (CH₂): Singlet at ~3.9 - 4.1 ppm. Note: If this signal splits or shifts significantly, check for imine contamination.
- N-Methyl (CH₃): Singlet at ~2.4 - 2.5 ppm.
- Impurity Check:
 - Aldehyde peak (~10.4 ppm) = Incomplete reaction.
 - Double benzylic set = Tertiary amine dimer (Method B failure).

LCMS Profile

- Target Mass: [M+H]⁺ = 201.04 (approx).
- Isotope Pattern: Chlorine signature is mandatory. You must see the M (100%) and M+2 (33%) peak ratio characteristic of ³⁵Cl/³⁷Cl.

Part 5: Safety & Handling

- Nitro-benzyl halides (Method B Precursor): These are severe lachrymators (tear agents). Open vials only in a functioning fume hood. Neutralize glassware with dilute NaOH before removing from the hood.
- Storage: The free base amine may absorb CO₂ from the air (carbamate formation). Store as the HCl salt or under Argon at -20°C.

References

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